

An In-depth Technical Guide to 1,4-Dibromo-2-fluorobenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-fluorobenzene

Cat. No.: B072686

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical characterization of **1,4-Dibromo-2-fluorobenzene**. The information herein is intended to support research and development activities in organic synthesis, medicinal chemistry, and materials science.

Core Compound Data

1,4-Dibromo-2-fluorobenzene is a halogenated aromatic compound with the chemical formula $C_6H_3Br_2F$. It serves as a key building block in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and agrochemicals. Its physical and chemical properties are summarized in the table below.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Weight | 253.89 g/mol | |
| Molecular Formula | C ₆ H ₃ Br ₂ F | |
| CAS Number | 1435-52-5 | |
| Appearance | White to pale reddish-yellow crystal or solid | |
| Melting Point | 33-36 °C | |
| Boiling Point | 216 °C | |
| Flash Point | 102 °C (closed cup) | |
| InChI Key | WNSNPGHNIJOOPM-UHFFFAOYSA-N | |
| SMILES | Fc1cc(Br)ccc1Br | |

Synthesis of 1,4-Dibromo-2-fluorobenzene

The synthesis of **1,4-Dibromo-2-fluorobenzene** can be achieved through a Sandmeyer-type reaction starting from 2,5-Dibromobenzenamine. This method involves the diazotization of the aniline derivative followed by the introduction of the fluorine atom.

Experimental Protocol: Synthesis via Sandmeyer Reaction

This protocol is based on established methods for the conversion of anilines to aryl fluorides.

Materials:

- 2,5-Dibromobenzenamine
- Hydrobromic acid (48%)
- Sodium nitrite

- Fluoroboric acid (HBF_4)
- Diethyl ether
- Sodium bicarbonate (saturated solution)
- Anhydrous magnesium sulfate
- Ice

Procedure:

- Diazotization:
 - In a three-necked round-bottom flask equipped with a mechanical stirrer, thermometer, and dropping funnel, dissolve 2,5-Dibromobenzenamine in a suitable solvent like aqueous hydrobromic acid.
 - Cool the mixture to 0-5 °C in an ice-salt bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.
 - Stir the mixture for an additional 30 minutes at 0-5 °C after the addition is complete to ensure full formation of the diazonium salt.
- Fluoro-dediazoniation (Schiemann Reaction):
 - To the cold diazonium salt solution, slowly add an excess of cold fluoroboric acid (HBF_4).
 - The corresponding diazonium fluoroborate salt will precipitate.
 - Isolate the precipitate by filtration and wash it with cold water, followed by a small amount of cold diethyl ether.
 - Carefully dry the diazonium fluoroborate salt.
- Thermal Decomposition:

- Gently heat the dried diazonium fluoroborate salt in a suitable flask. The decomposition will result in the formation of **1,4-Dibromo-2-fluorobenzene**, nitrogen gas, and boron trifluoride.
- The crude product can be collected by distillation or extraction.
- Work-up and Purification:
 - Dissolve the crude product in diethyl ether.
 - Wash the ethereal solution with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent and concentrate the solution under reduced pressure to obtain the crude **1,4-Dibromo-2-fluorobenzene**.
 - Further purify the product by vacuum distillation or recrystallization.



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Synthetic workflow for **1,4-Dibromo-2-fluorobenzene**.

Analytical Characterization

Accurate characterization of **1,4-Dibromo-2-fluorobenzene** is crucial for quality control and for confirming its structure in subsequent reactions. The following are standard experimental protocols for its analysis by NMR and GC-MS.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

Instrumentation:

- A 400 MHz (or higher) Nuclear Magnetic Resonance (NMR) spectrometer.

Sample Preparation:

- Accurately weigh approximately 10-20 mg of **1,4-Dibromo-2-fluorobenzene**.
- Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) or another suitable deuterated solvent in a clean, dry NMR tube.
- Ensure the sample is fully dissolved.

^1H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse experiment.
- Number of Scans: 8-16
- Relaxation Delay: 1-2 seconds
- Spectral Width: Appropriate for aromatic protons (e.g., 0-10 ppm).
- Referencing: The residual solvent peak of CDCl_3 (δ 7.26 ppm) can be used as an internal reference.

^{13}C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled experiment.
- Number of Scans: 1024 or more, depending on sample concentration.
- Relaxation Delay: 2-5 seconds
- Spectral Width: 0-200 ppm
- Referencing: The solvent peak of CDCl_3 (δ 77.16 ppm) can be used as an internal reference.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- A Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).

Sample Preparation:

- Prepare a stock solution of **1,4-Dibromo-2-fluorobenzene** in a volatile organic solvent such as dichloromethane or ethyl acetate at a concentration of approximately 1 mg/mL.
- Perform serial dilutions to obtain a final concentration suitable for GC-MS analysis (e.g., 1-10 µg/mL).

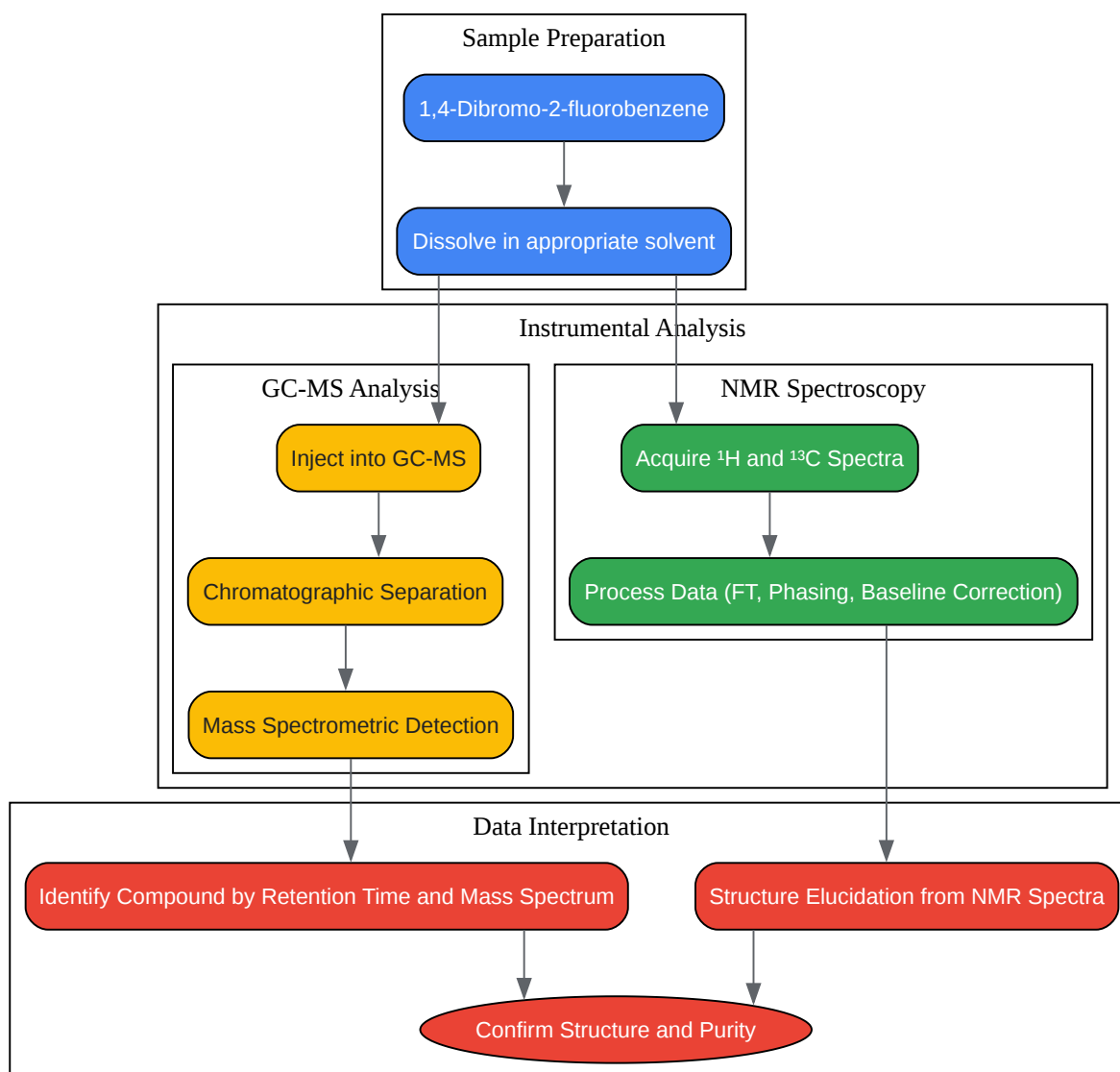
GC Parameters:

- Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, DB-5MS).
- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.

MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 50 to 300.

- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C



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